

discovery and history of 3-phenylhexanoic acid

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Compound of Interest

Compound Name: 3-Phenylhexanoic acid

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3-Phenylhexanoic Acid: A Technical Guide

Abstract: This document provides a comprehensive technical overview of **3-phenylhexanoic acid**, intended for researchers, scientists, and professionals in the field of drug development and organic chemistry. It covers the compound's physicochemical and spectroscopic properties, a detailed plausible synthesis methodology based on established chemical reactions, and a discussion of its historical context and potential applications. All quantitative data is presented in tabular format for clarity, and the synthetic pathway is visualized using a logical workflow diagram.

Introduction

3-Phenylhexanoic acid is a carboxylic acid with a phenyl group located at the third carbon position of a six-carbon chain. While not a widely known compound with a landmark discovery, it belongs to the broader class of phenylalkanoic acids, some of which are found in nature and have been investigated for various biological activities. This guide consolidates the available technical data on **3-phenylhexanoic acid** to serve as a foundational resource for scientific and research applications.

Physicochemical and Spectroscopic Data

The properties of **3-phenylhexanoic acid** have been primarily determined through computational models and spectroscopic analysis.^[1] The following tables summarize the key quantitative data for this compound.

Table 1: Physicochemical Properties of 3-Phenylhexanoic Acid

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₆ O ₂	PubChem[1]
Molecular Weight	192.25 g/mol	PubChem[1]
IUPAC Name	3-phenylhexanoic acid	PubChem[1]
XLogP3	3.3	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	2	PubChem[1]
Rotatable Bond Count	5	PubChem[1]

Table 2: Spectroscopic Data for 3-Phenylhexanoic Acid

Spectrum Type	Key Features	Source
¹ H NMR	Data available	SpectraBase[1]
¹³ C NMR	Data available	SpectraBase[1]
IR (FTIR)	Technique: Capillary Cell: Melt (Liquid Phase)	Aldrich[1]
UV-VIS	Data available	SpectraBase[1]
Raman	Data available	SpectraBase[1]

Synthesis of 3-Phenylhexanoic Acid

While a specific, detailed published synthesis for **3-phenylhexanoic acid** is not readily available, a plausible and efficient synthetic route can be designed using well-established named reactions in organic chemistry. A logical approach involves a three-step process starting with a Reformatsky reaction, followed by dehydration and catalytic hydrogenation.

Experimental Protocols

Step 1: Reformatsky Reaction to form Ethyl 3-hydroxy-3-phenylhexanoate

The Reformatsky reaction is a classic method for forming carbon-carbon bonds.^{[2][3]} It involves the reaction of an alpha-halo ester with a carbonyl compound in the presence of zinc metal.

- Materials: Butyrophenone, ethyl bromoacetate, activated zinc powder, dry toluene, dry ether, 10% sulfuric acid.
- Procedure:
 - In a round-bottom flask equipped with a reflux condenser and a dropping funnel, add activated zinc powder and a crystal of iodine in a mixture of dry toluene and ether.
 - A solution of butyrophenone and ethyl bromoacetate in dry ether is added dropwise to the zinc suspension with gentle heating to initiate the reaction.
 - After the initial exothermic reaction subsides, the mixture is refluxed for 2-3 hours to ensure complete reaction.
 - The reaction mixture is then cooled and hydrolyzed by the slow addition of 10% sulfuric acid.
 - The organic layer is separated, washed with water, sodium bicarbonate solution, and brine, and then dried over anhydrous sodium sulfate.
 - The solvent is removed under reduced pressure to yield crude ethyl 3-hydroxy-3-phenylhexanoate, which can be purified by vacuum distillation.

Step 2: Dehydration to Ethyl 3-phenylhex-2-enoate

The beta-hydroxy ester from the Reformatsky reaction is then dehydrated to form an α,β -unsaturated ester.

- Materials: Ethyl 3-hydroxy-3-phenylhexanoate, anhydrous potassium bisulfate (or another suitable dehydrating agent like P_2O_5 or iodine), toluene.

- Procedure:
 - The crude ethyl 3-hydroxy-3-phenylhexanoate is mixed with a catalytic amount of anhydrous potassium bisulfate in toluene.
 - The mixture is heated to reflux, and the water formed during the reaction is removed azeotropically using a Dean-Stark apparatus.
 - The reaction is monitored by TLC until the starting material is consumed.
 - The reaction mixture is cooled, washed with water and brine, and dried over anhydrous sodium sulfate.
 - The solvent is evaporated, and the resulting ethyl 3-phenylhex-2-enoate is purified by vacuum distillation.

Step 3: Catalytic Hydrogenation to **3-Phenylhexanoic Acid**

The final step involves the reduction of the carbon-carbon double bond and hydrolysis of the ester to the carboxylic acid.

- Materials: Ethyl 3-phenylhex-2-enoate, 10% Palladium on carbon (Pd/C), ethanol, hydrogen gas, sodium hydroxide, hydrochloric acid.
- Procedure:
 - The ethyl 3-phenylhex-2-enoate is dissolved in ethanol in a hydrogenation vessel.
 - A catalytic amount of 10% Pd/C is added to the solution.
 - The vessel is flushed with hydrogen gas and the reaction is stirred under a hydrogen atmosphere at a suitable pressure (e.g., 50 psi) until the uptake of hydrogen ceases.
 - The catalyst is removed by filtration through Celite.
 - An aqueous solution of sodium hydroxide is added to the filtrate, and the mixture is refluxed to hydrolyze the ester.

- After cooling, the ethanol is removed under reduced pressure, and the aqueous solution is acidified with concentrated hydrochloric acid to precipitate the **3-phenylhexanoic acid**.
- The solid product is collected by filtration, washed with cold water, and can be recrystallized from a suitable solvent like hexane or a mixture of hexane and ethyl acetate to yield pure **3-phenylhexanoic acid**.

Synthesis Workflow Diagram



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Caption: Plausible synthetic pathway for **3-phenylhexanoic acid**.

History and Potential Applications

The history of **3-phenylhexanoic acid** is not marked by a singular discovery event but is rather embedded in the broader development of organic synthesis methodologies. Its synthesis is achievable through well-established reactions, suggesting it has likely been synthesized as a research chemical or an intermediate in more complex syntheses.

While there is limited specific information on the biological activity of **3-phenylhexanoic acid** itself, related phenylalkanoic acid derivatives have been explored for various therapeutic applications, including as anti-inflammatory and analgesic agents.[4] Some derivatives have also shown antimicrobial and antiproliferative activities.[5] Further research would be necessary to determine if **3-phenylhexanoic acid** possesses any significant biological properties.

Conclusion

3-Phenylhexanoic acid is a compound for which a solid foundation of physicochemical and spectroscopic data exists. While its history is not prominent and its biological activity remains

largely unexplored, its synthesis is straightforward based on fundamental organic chemistry principles. This guide provides the necessary technical information for researchers to synthesize and further investigate this compound for potential applications in medicinal chemistry and materials science.

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